

Application Notes: Tert-Butyl (2-formylphenyl)carbamate for Amine Protection

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Compound of Interest

Compound Name: *tert-Butyl (2-formylphenyl)carbamate*

Cat. No.: *B1338957*

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Abstract

The tert-butyloxycarbonyl (Boc) group is one of the most widely utilized protecting groups for amines in organic synthesis, valued for its stability in various conditions and facile cleavage under mild acidic treatment.[1][2] **Tert-butyl (2-formylphenyl)carbamate**, also known as 2-(Boc-amino)benzaldehyde, serves as a bifunctional reagent that allows for the introduction of a protected amine functionality onto a primary or secondary amine via reductive amination.[3] This method provides a stable protected secondary or tertiary amine, which can be deprotected in two stages: removal of the Boc group under acidic conditions, followed by cleavage of the N-benzyl bond if required. This strategy is particularly useful in multi-step synthesis where orthogonal protection schemes are necessary.[3]

Introduction

In complex molecule and pharmaceutical synthesis, the selective protection and deprotection of amine groups is a critical step.[4] Unprotected amines can interfere with various reactions due to their nucleophilicity and basicity. **Tert-butyl (2-formylphenyl)carbamate** offers an efficient method for amine protection through the formation of an N-(2-(Boc-amino)benzyl) group. The protection reaction proceeds via a reductive amination, a robust and widely used transformation in medicinal chemistry that forms a new carbon-nitrogen bond.[5]

The resulting protected amine contains a Boc group, which is stable to most nucleophiles and bases but is readily cleaved by anhydrous acids like trifluoroacetic acid (TFA) or hydrochloric

acid (HCl).[6][7] This allows for selective deprotection while other protecting groups, such as benzyl (Bn) or fluorenylmethyloxycarbonyl (Fmoc), remain intact.[7]

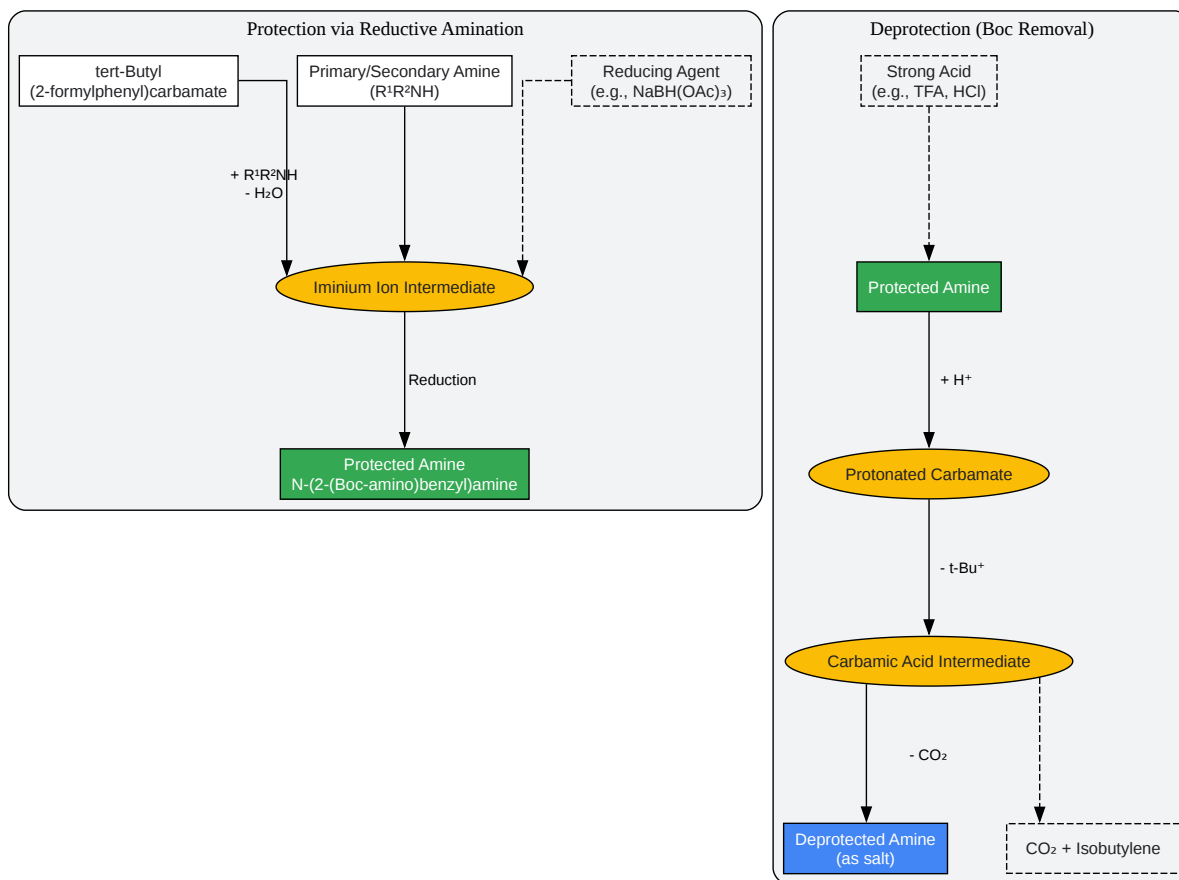
Physicochemical Properties of the Reagent

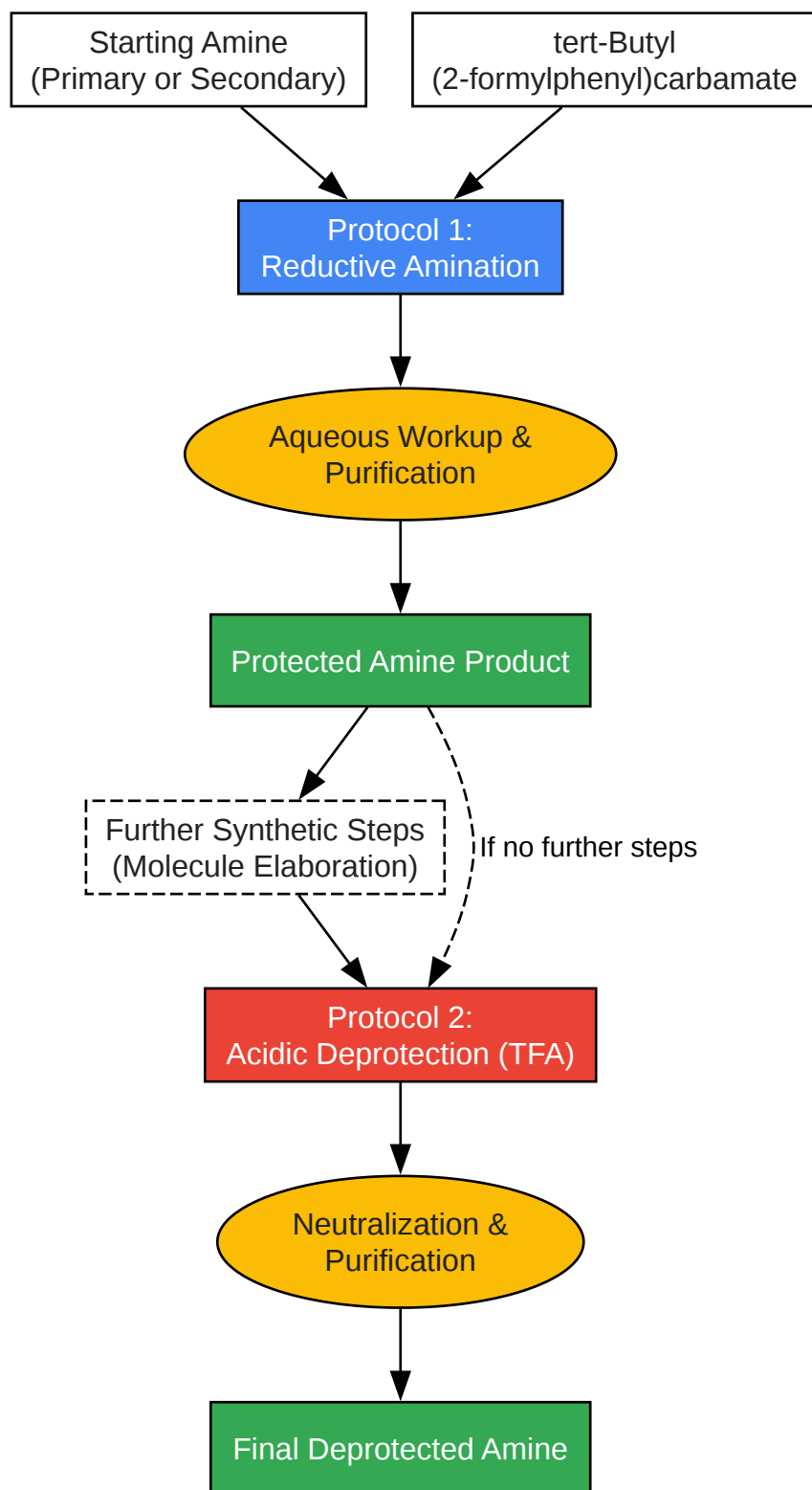
| Property | Value | Reference(s) |
|--------------------|---|--------------|
| Chemical Name | tert-Butyl (2-formylphenyl)carbamate | [8] |
| Synonyms | 2-(Boc-amino)benzaldehyde, (2-Formylphenyl)carbamic acid tert-butyl ester | [8] |
| CAS Number | 74965-38-1 | [8] |
| Molecular Formula | C ₁₂ H ₁₅ NO ₃ | [8] |
| Molecular Weight | 221.25 g/mol | [8] |
| Appearance | Solid | [9] |
| Melting Point | 57-61°C | [9] |
| Storage Conditions | 2-8°C | [8] |

Mechanism of Protection and Deprotection

The protection of a primary or secondary amine (R¹R²NH) using **tert-butyl (2-formylphenyl)carbamate** proceeds via a two-step, one-pot reductive amination.[3] First, the amine nucleophilically attacks the carbonyl carbon of the aldehyde, forming an iminium ion intermediate. Second, a mild reducing agent, such as sodium triacetoxyborohydride (STAB) or sodium cyanoborohydride (NaBH₃CN), reduces the iminium ion to yield the stable protected amine.[3]

Deprotection of the Boc group is an acid-catalyzed hydrolysis.[1] Protonation of the carbamate carbonyl by a strong acid (e.g., TFA) facilitates the departure of the stable tert-butyl cation, which forms isobutylene.[7] The resulting carbamic acid is unstable and rapidly decarboxylates to release the free amine and carbon dioxide.[7]





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